

Physical and spectroscopic properties of 4-Methoxymandelic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-4-Methoxymandelic acid*

Cat. No.: *B1311138*

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4-Methoxymandelic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and spectroscopic properties of 4-Methoxymandelic acid. It is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and related fields. This document summarizes key quantitative data, outlines detailed experimental protocols for its characterization, and provides visual representations of relevant pathways and workflows.

Physical and Chemical Properties

4-Methoxymandelic acid, also known as p-methoxymandelic acid, is a white to off-white solid crystalline powder. Its chemical structure consists of a mandelic acid core with a methoxy group substituted at the para-position of the phenyl ring.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O ₄	[1]
Molecular Weight	182.17 g/mol	[1]
Melting Point	108-111 °C	[1]
Boiling Point	370.4 ± 32.0 °C (Predicted)	[1]
Density	1.309 g/cm ³	[1]
pKa	3.43 ± 0.10 (Predicted)	[1]
Solubility	Soluble in water.	[1]
CAS Number	10502-44-0	[1]

Spectroscopic Properties

The spectroscopic data for 4-Methoxymandelic acid are crucial for its identification and characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nucleus	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
¹ H NMR	7.35	d	8.7	2H, Ar-H
	6.88	d	8.7	2H, Ar-H
	5.10	s		1H, CH-OH
	3.78	s		3H, OCH ₃
¹³ C NMR	175.5	C=O		
	159.5	Ar-C-OCH ₃		
	130.5	Ar-C		
	128.0	Ar-CH		
	114.0	Ar-CH		
	72.5	CH-OH		
	55.3	OCH ₃		

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Intensity	Assignment
3400-2400	Broad	O-H stretch (carboxylic acid)
3350	Broad	O-H stretch (alcohol)
3030	Medium	C-H stretch (aromatic)
2960, 2840	Medium	C-H stretch (aliphatic)
1710	Strong	C=O stretch (carboxylic acid)
1610, 1510	Strong	C=C stretch (aromatic ring)
1250	Strong	C-O stretch (ether)
1030	Strong	C-O stretch (alcohol)

Mass Spectrometry (MS)

The mass spectrum of 4-Methoxymandelic acid typically shows a molecular ion peak corresponding to its molecular weight. Common fragmentation patterns involve the loss of water, carbon monoxide, and the methoxy group.

m/z	Relative Intensity (%)	Assignment
182	40	$[M]^+$
164	10	$[M - H_2O]^+$
151	100	$[M - OCH_3]^+$
135	30	$[M - COOH]^+$
107	50	$[C_7H_7O]^+$

Experimental Protocols

Synthesis of 4-Methoxymandelic Acid

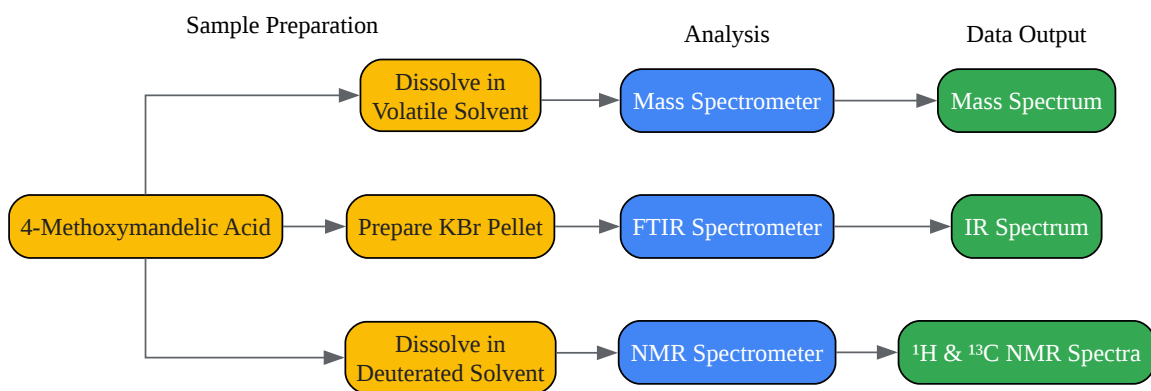
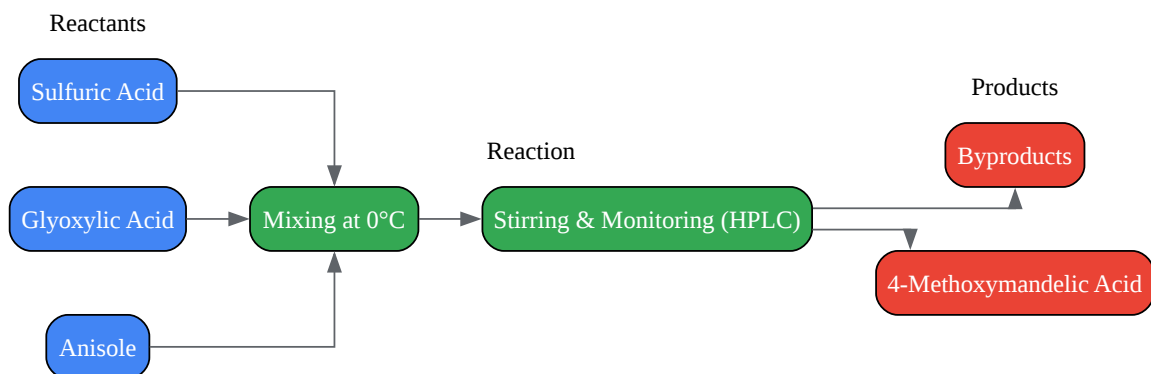
A common method for the synthesis of 4-Methoxymandelic acid involves the reaction of anisole with glyoxylic acid.[\[1\]](#)

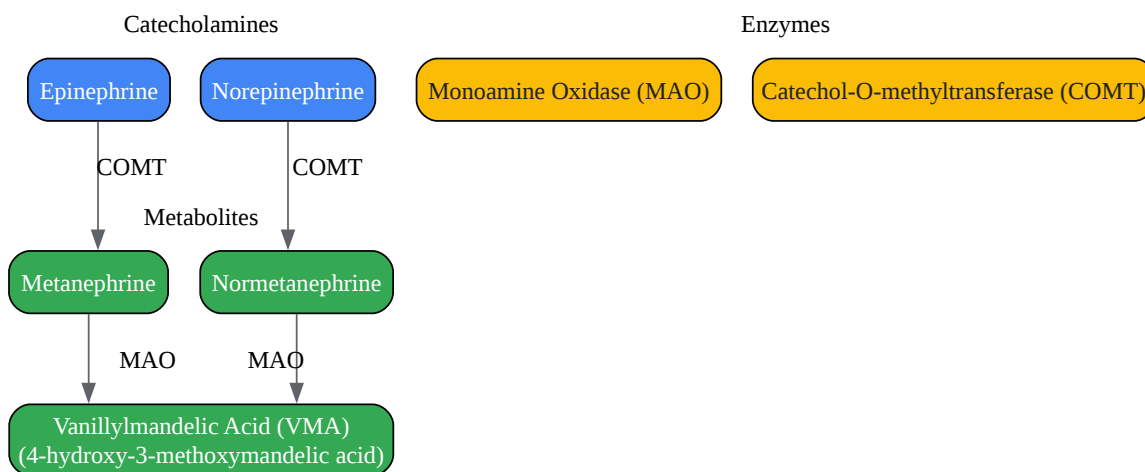
Materials:

- Anisole (methyl phenoxide)
- Glyoxylic acid (50% aqueous solution)
- Sulfuric acid
- Water
- Diethylene glycol dimethyl ether (or other suitable solvent)
- Ice

Procedure:

- In a three-necked flask, a mixture of 50% glyoxylic acid (0.11 mol) and diethylene glycol dimethyl ether (5 mL) is prepared.
- The flask is cooled to 0°C in an ice bath.
- A pre-cooled (0°C) mixture of sulfuric acid (0.2 mol) and water (0.15 mol) is slowly added to the glyoxylic acid solution while maintaining the temperature at 0°C.
- Anisole (0.1 mol) is then added dropwise to the reaction mixture, ensuring the temperature remains around 0°C.
- After the addition is complete, the reaction is stirred at 0°C. The progress of the reaction is monitored by High-Performance Liquid Chromatography (HPLC).
- Upon completion, the reaction mixture is worked up to isolate the 4-Methoxymandelic acid.





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References

- 1. CN103787872A - New method for synthesizing 4-methoxymandelic acid - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Physical and spectroscopic properties of 4-Methoxymandelic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1311138#physical-and-spectroscopic-properties-of-4-methoxymandelic-acid]

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